

# Application Notes and Protocols for Gold Nanoparticle Synthesis Using N-hexadecylaniline

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## Compound of Interest

Compound Name: *N*-hexadecylaniline

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This document provides a detailed protocol for the synthesis of hydrophobized gold nanoparticles (AuNPs) using **N-hexadecylaniline**. This method offers a straightforward, one-step approach to producing AuNPs of controllable size directly in an organic phase, making them suitable for applications requiring nanoparticle dispersion in non-aqueous media, a common scenario in drug delivery and advanced materials development.

**N-hexadecylaniline** serves a dual role in this synthesis, acting as both a reducing agent for the gold precursor and a capping agent for the resulting nanoparticles. This bifunctionality simplifies the synthesis process and imparts hydrophobic properties to the AuNPs, facilitating their transfer into an organic solvent. The size of the synthesized nanoparticles can be readily controlled by adjusting the molar ratio of the chloroaurate ions to **N-hexadecylaniline**.

## Experimental Protocols

### Materials

- Chloroauric acid (HAuCl<sub>4</sub>)
- **N-hexadecylaniline** (HDA)
- Chloroform (CHCl<sub>3</sub>)

- Deionized water

## Equipment

- Glass vials
- Magnetic stirrer and stir bars
- Pipettes
- Transmission Electron Microscope (TEM) for characterization
- UV-Vis Spectrophotometer for characterization

## Synthesis of Hydrophobized Gold Nanoparticles

This protocol is adapted from a one-step synthesis method at a liquid-liquid interface.[1]

- **Preparation of Aqueous Chloroauric Acid Solution:** Prepare an aqueous solution of chloroauric acid ( $\text{HAuCl}_4$ ) at the desired concentration (e.g.,  $10^{-3}$  M).
- **Preparation of *N*-hexadecylaniline Solution:** Prepare a solution of ***N*-hexadecylaniline** (HDA) in chloroform ( $\text{CHCl}_3$ ) at the desired concentration (e.g.,  $10^{-2}$  M to  $10^{-4}$  M).
- **Biphasic Reaction Setup:** In a clean glass vial, add equal volumes of the aqueous  $\text{HAuCl}_4$  solution and the HDA/chloroform solution. This will form a biphasic system with the aqueous phase on top and the organic phase at the bottom.
- **Reaction Initiation and Progression:** Vigorously stir the biphasic mixture at room temperature. The stirring facilitates the transfer of chloroaurate ions from the aqueous phase to the organic phase, where they are reduced by ***N*-hexadecylaniline**. The formation of gold nanoparticles in the organic phase is indicated by a color change.
- **Control of Nanoparticle Size:** The size of the resulting gold nanoparticles can be controlled by varying the molar ratio of  $\text{HAuCl}_4$  to HDA.[1] A higher concentration of HDA relative to  $\text{HAuCl}_4$  generally leads to the formation of smaller nanoparticles.

- Characterization: The synthesized gold nanoparticles in the chloroform phase can be characterized using Transmission Electron Microscopy (TEM) to determine their size and morphology. UV-Vis spectroscopy can be used to observe the surface plasmon resonance peak, which is characteristic of gold nanoparticles.

## Data Presentation

The following table summarizes the relationship between the molar ratio of reactants and the resulting nanoparticle size, as described in the literature.[1]

HAuCl <sub>4</sub> Concentration (M)	N-hexadecylaniline (HDA) Concentration (M)	Resulting Gold Nanoparticle Characteristics
10 <sup>-3</sup>	10 <sup>-4</sup>	Larger nanoparticles
10 <sup>-3</sup>	10 <sup>-2</sup>	Smaller nanoparticles

## Visualizations

### Experimental Workflow for Gold Nanoparticle Synthesis

Caption: Workflow for the synthesis of hydrophobized gold nanoparticles.

### Role of N-hexadecylaniline in Gold Nanoparticle Synthesis

Caption: Dual functionality of **N-hexadecylaniline** in the synthesis process.

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## References

- 1. researchgate.net [researchgate.net]

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